

Operational Guide: Safe Disposal and Handling of 4-(pentyloxy)benzenesulfonamide[1]

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 4-(pentyloxy)benzenesulfonamide

CAS No.: 1141-94-2

Cat. No.: B077780

[Get Quote](#)

Part 1: Core Directive & Executive Summary[1]

Do not dispose of **4-(pentyloxy)benzenesulfonamide** down the drain.

As a sulfonamide derivative with a lipophilic pentyloxy tail, this compound poses a specific risk of environmental persistence and aquatic toxicity. Conventional wastewater treatment plants (WWTPs) often fail to degrade sulfonamide moieties effectively, leading to accumulation in the water table.

Immediate Action Plan:

- Segregate: Classify as Non-Halogenated Organic Solid (unless dissolved in halogenated solvents).
- Contain: Use High-Density Polyethylene (HDPE) or amber glass containers.
- Destroy: The mandatory disposal method is High-Temperature Incineration via a licensed hazardous waste contractor.

Part 2: Chemical Profile & Hazard Identification[1][2][3]

Understanding the physicochemical properties of **4-(pentyloxy)benzenesulfonamide** is critical for selecting the correct waste stream. The lipophilic pentyloxy group increases the compound's ability to penetrate biological membranes compared to unsubstituted benzenesulfonamides.

Table 1: Physicochemical & Safety Data

Property	Specification	Operational Implication
Chemical Name	4-(pentyloxy)benzenesulfonamide	Primary identifier for waste tags.
CAS Number	1141-94-2	Use this for specific inventory tracking.[1]
Molecular Formula	C ₁₁ H ₁₇ NO ₃ S	Contains Sulfur and Nitrogen (NO _x /SO _x precursors upon burning).
Physical State	Solid (White to off-white powder)	Dust generation risk; requires particulate mask (N95/P100).[1]
Solubility	Low water solubility; Soluble in DMSO, Methanol	Do not attempt to dilute with water for disposal.
GHS Hazards	H315 (Skin Irrit.), H319 (Eye Irrit.), H335 (Resp.[2] Irrit.)	Standard PPE (Nitrile gloves, safety glasses) required.
RCRA Status	Not explicitly P- or U-listed	Regulate as "Hazardous Waste" due to toxicity characteristics.

Part 3: Operational Disposal Protocol

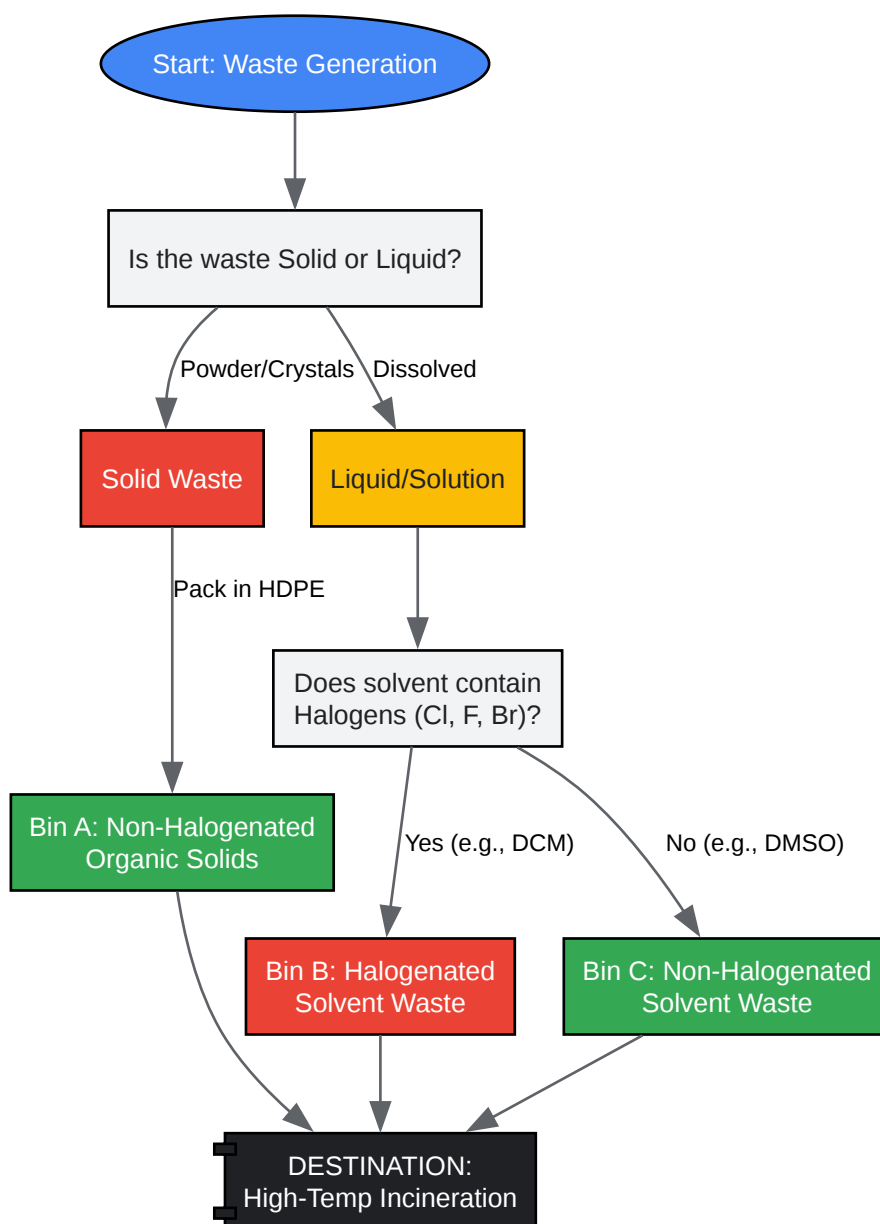
This protocol ensures compliance with EPA regulations (40 CFR 261-262) and minimizes environmental impact.^[1]

Phase 1: Pre-Disposal Stabilization^[1]

- Solid Waste: If the material is pure powder or filter cake, double-bag in 6-mil polyethylene bags before placing it in the rigid waste container.^[1] This prevents dust release when the container is opened at the incineration facility.
- Liquid Waste (Mother Liquors): If the compound is dissolved in solvent (e.g., DMSO, Ethyl Acetate), the waste stream is dictated by the solvent.
 - Non-Halogenated Solvent: Segregate into "Organic Solvents (Non-Halogenated)" drum.
 - Halogenated Solvent (DCM, Chloroform): Segregate into "Halogenated Waste" drum.

Phase 2: Waste Segregation Workflow

The following logic gate ensures the material ends up in the correct incinerator stream.



[Click to download full resolution via product page](#)

Figure 1: Decision matrix for segregating **4-(pentyloxy)benzenesulfonamide** waste based on physical state and solvent matrix.

Phase 3: Labeling and Storage[1]

- Labeling: The container must be tagged immediately upon the first addition of waste.
 - Constituents: Write "**4-(pentyloxy)benzenesulfonamide**" clearly. Do not use abbreviations like "PBSA".

- Hazard Checkbox: Mark "Irritant" and "Toxic".
- Storage: Store in a satellite accumulation area (SAA) away from oxidizers (e.g., nitric acid, peroxides) to prevent potential reaction with the sulfonamide nitrogen or the ether linkage.

Part 4: Emergency Response (Spill Management)[1]

In the event of a spill, the priority is to contain the solid to prevent it from becoming an aerosol or entering floor drains.

Dry Spill (Powder)[1]

- Isolate: Evacuate non-essential personnel.
- PPE: Don nitrile gloves, lab coat, safety goggles, and an N95 respirator.
- Containment: Do not dry sweep (creates dust). Cover the spill with wet paper towels or use a HEPA-filtered vacuum dedicated to chemical cleanup.[1]
- Cleanup: Scoop the wet material/towels into a wide-mouth hazardous waste jar. Label as "Debris contaminated with **4-(pentyloxy)benzenesulfonamide**".[1]

Wet Spill (Solution)[1]

- Absorb: Use vermiculite, sand, or commercial solvent absorbent pads.
- Clean: Wipe the area with soap and water after bulk removal.[3]
- Disposal: Place all absorbent materials into the solid hazardous waste bin.

Part 5: Scientific Rationale & Regulatory Compliance[1]

Why Incineration?

Sulfonamides are chemically stable and resistant to hydrolysis. If released into the environment, they can persist in aquatic systems.

- Mechanism: High-temperature incineration ($>1000^{\circ}\text{C}$) ensures the complete oxidation of the benzene ring and the pentyloxy chain.[1]
- By-products: The sulfur content will convert to SO_2 , which scrubbers at the incineration facility will neutralize.[1] The nitrogen converts to N_2 , with minimal NO_x generation under controlled combustion.

Regulatory Grounding

While **4-(pentyloxy)benzenesulfonamide** is not specifically listed on the EPA's "P" (acutely hazardous) or "U" (toxic) lists, it falls under the "General Duty Clause" of OSHA and RCRA cradle-to-grave requirements.[1]

- Generator Responsibility: As the waste generator, you are liable for the waste until it is destroyed. Using a certified TSDF (Treatment, Storage, and Disposal Facility) provides the necessary certificate of destruction.

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 177698577, N-(4-phenacyloxyphenyl)benzenesulfonamide (Analogous Structure Safety Data).[1] Retrieved from [\[Link\]](#)[1]
- U.S. Environmental Protection Agency (2024). Resource Conservation and Recovery Act (RCRA) Regulations: Title 40 CFR Parts 260-273.[1] Retrieved from [\[Link\]](#)[1]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. 4-Pentyloxybenzoic acid [\[webbook.nist.gov\]](http://webbook.nist.gov)
- 2. chemicalbook.com [\[chemicalbook.com\]](http://chemicalbook.com)
- 3. fishersci.com [\[fishersci.com\]](http://fishersci.com)

- To cite this document: BenchChem. [Operational Guide: Safe Disposal and Handling of 4-(pentyloxy)benzenesulfonamide[1]]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b077780/docs#operational-guide-safe-disposal-and-handling-of-4-pentyloxy-benzenesulfonamide-1\]](https://www.benchchem.com/product/b077780/docs#operational-guide-safe-disposal-and-handling-of-4-pentyloxy-benzenesulfonamide-1)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)